

Strategic Scaffold Selection: Structure-Activity Relationship (SAR) of Azepane Ligands

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Compound of Interest

Compound Name: *1-(3-Piperidinyl)azepane dihydrochloride*
CAS No.: *1219957-22-8*
Cat. No.: *B1441613*

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Executive Summary

In the crowded chemical space of nitrogen heterocycles, the six-membered piperidine ring is the dominant "workhorse."^[1] However, for drug discovery programs facing patent cliffs or selectivity plateaus, the seven-membered azepane (homopiperidine) scaffold offers a critical alternative.

This guide objectively compares the performance of azepane-based ligands against their piperidine and pyrrolidine counterparts. It synthesizes experimental data to demonstrate how the unique conformational entropy and lipophilicity profile of azepanes can drive selectivity in G-Protein Coupled Receptors (GPCRs) and glycosidase inhibition, often reversing the selectivity profiles seen in smaller ring systems.

Part 1: Comparative Analysis – Azepane vs. Piperidine Scaffolds^{[2][3]}

The decision to expand a ring from six (piperidine) to seven (azepane) atoms is not merely cosmetic; it fundamentally alters the physicochemical landscape of the ligand.^[1]

1.1 Physicochemical & Conformational Performance Matrix

The following table summarizes the core differences that drive SAR divergence.

Feature	Piperidine (6-membered)	Azepane (7-membered)	Impact on Drug Design
Conformation	Rigid Chair (Low Entropy)	Flexible Twist-Chair/Chair (High Entropy)	Azepanes can "mold" into cryptic pockets but suffer higher entropic penalties upon binding.
Lipophilicity (cLogP)	Baseline	+0.5 to +1.0 log units	Azepanes have higher membrane permeability but increased metabolic clearance risk.
Basicity (pKa)	~11.2	~11.1	Negligible difference; both protonated at physiological pH.
Ring Strain	Low (~0 kcal/mol)	Medium (~6 kcal/mol)	Azepanes are more reactive to oxidative metabolism; harder to synthesize.
IP Space	Saturated/Crowded	Less Explored	High potential for novel intellectual property generation.

1.2 The "Selectivity Switch" Phenomenon

Experimental data indicates that ring expansion often acts as a "selectivity switch."

- **Dopamine Receptors:** In D2/D3 receptor ligands, replacing a piperidine core with an azepane or tropane often reverses subtype selectivity. Where piperidine analogs favor D2, azepane variants frequently shift preference toward D3 or D4 due to the larger hydrophobic volume of the 7-membered ring accommodating the D3 receptor's orthosteric site more effectively.
- **Glycosidase Inhibition:** Polyhydroxylated azepanes (seven-membered iminosugars) mimic the transition state of glycosidase hydrolysis more effectively than six-membered analogs because the flexible ring can better approximate the distorted half-chair conformation of the oxocarbenium ion intermediate.

Part 2: Case Studies in SAR Optimization

Case Study A: Orexin Receptor Antagonism (OX2R)

Research into insomnia treatments (Dual Orexin Receptor Antagonists) highlights the utility of the azepane scaffold.

- **Challenge:** Piperidine-based antagonists often lacked sufficient brain penetration or metabolic stability.
- **Solution:** Introduction of a 1,4-diazepane or benzoxazepine core.
- **SAR Insight:** Substitution at the 7-position of the benzoxazepine core was found to be the critical determinant for OX2R selectivity over OX1R. The larger ring size allowed the 7-substituent to reach a hydrophobic sub-pocket unavailable to the rigid piperidine analogs.
- **Outcome:** Compounds like Seltorexant utilize these expanded ring systems to achieve nanomolar potency with favorable CNS distribution.

Case Study B: Glycosidase Inhibitors

- **Compound:** 3,4,5,6-Tetrahydroxyazepane.[2]
- **Mechanism:** Acts as a transition-state mimic.
- **Data:** While piperidine iminosugars (e.g., Nojirimycin) are potent, azepane derivatives often show broader specificity or unique inhibition profiles against

-fucosidase and

-glucosidase due to the ring's ability to adopt multiple puckering modes that match the enzyme's active site plasticity.

Part 3: Experimental Methodologies

To validate azepane ligands, precise synthesis and testing protocols are required. The following workflows ensure high scientific integrity.

3.1 Protocol: Palladium-Catalyzed Ring Expansion (Piperidine Azepane)

Context: Direct cyclization of 7-membered rings is kinetically slow (Baldwin's rules). Ring expansion is the preferred, self-validating method.

Reagents:

- Substrate: 2-Alkenylpiperidine (N-protected).
- Catalyst: [Pd(allyl)Cl]

(2.5–5 mol%).^[3]

- Solvent: Acetonitrile (MeCN) or THF.

Step-by-Step Workflow:

- Preparation: Dissolve 1.0 equiv of 2-alkenylpiperidine in degassed MeCN under Argon.
- Catalyst Addition: Add 5 mol% Pd-catalyst. The reaction relies on a π -allyl palladium intermediate.
- Rearrangement: Heat to 60°C for 4–12 hours. The nitrogen nucleophile attacks the π -allyl system, expanding the ring from 6 to 7 members.

- Monitoring: Monitor via LC-MS. Look for the retention time shift (azepanes typically elute later than piperidines due to higher lipophilicity).
- Purification: Remove solvent in vacuo. Purify via silica gel chromatography (Eluent: Hexane/EtOAc).

3.2 Protocol: Competitive Radioligand Binding Assay

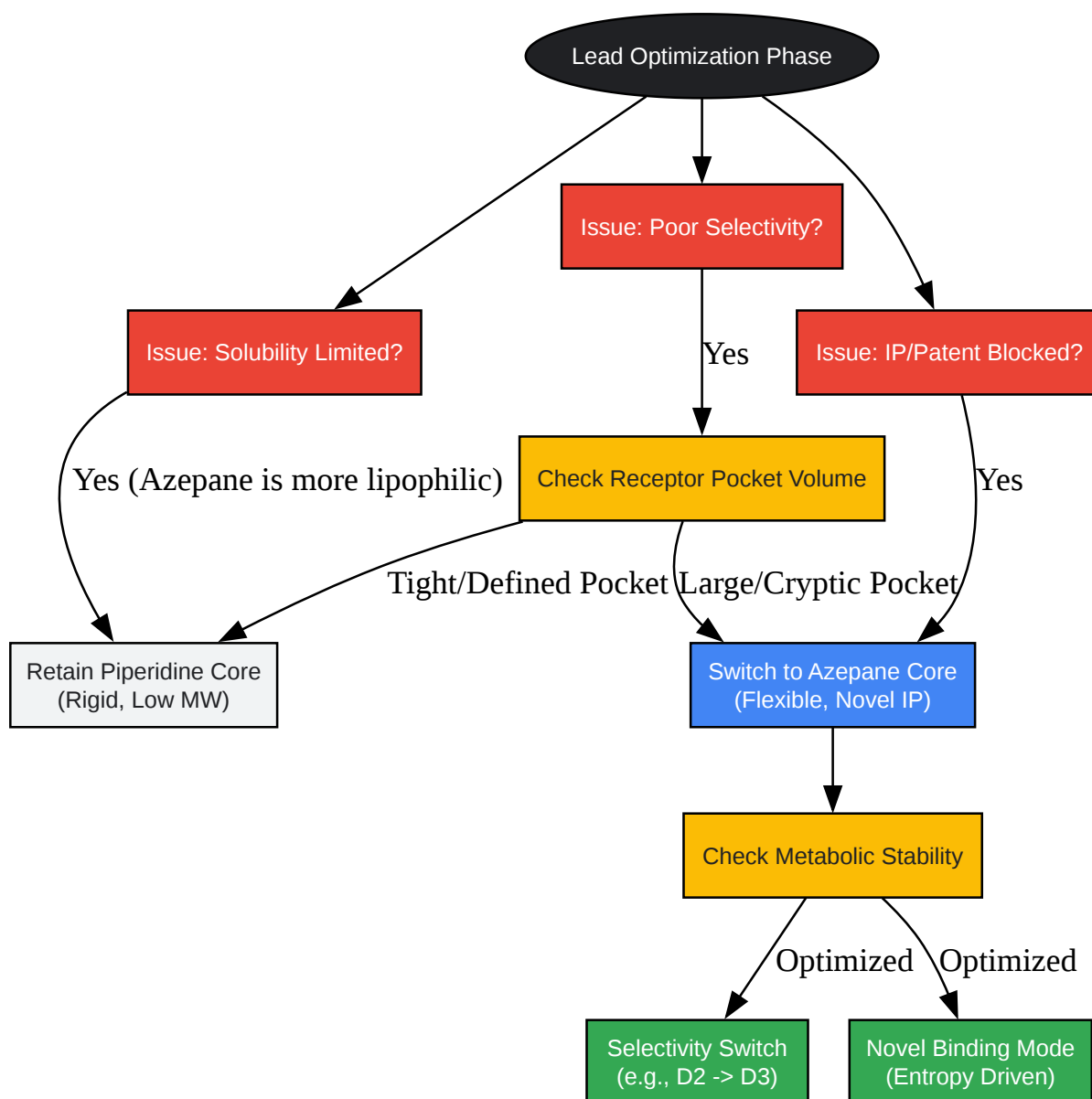
Context: To determine K_i values and quantify the "Selectivity Switch."

- Membrane Prep: Use HEK293 cells stably expressing human D2 or D3 receptors.
- Incubation: Incubate membranes (20 g protein) with [3H]-N-methylspiperone (0.2 nM) and increasing concentrations of the Azepane test compound (to M).
- Buffer: 50 mM Tris-HCl, 120 mM NaCl, pH 7.4. Incubate for 60 min at 25°C.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC₅₀ and convert to K_i using the Cheng-Prusoff equation.

Part 4: Visualization of SAR Logic & Synthesis

Diagram 1: Scaffold Selection Decision Matrix

This logic flow guides the medicinal chemist on when to deploy an azepane scaffold over a piperidine.

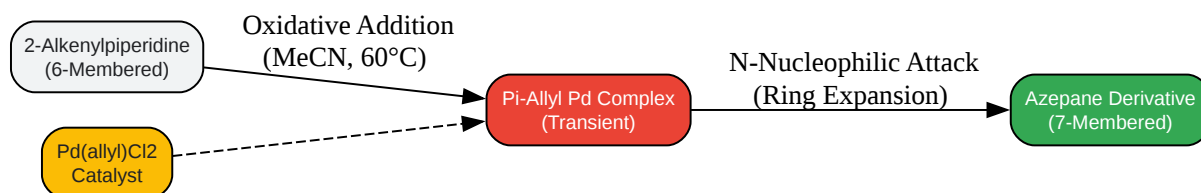


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Caption: Decision matrix for transitioning from Piperidine to Azepane scaffolds based on selectivity and IP constraints.

Diagram 2: Ring Expansion Synthesis Workflow

A visual representation of the palladium-catalyzed methodology described in Part 3.1.



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Caption: Mechanism of Palladium-Catalyzed Ring Expansion from Piperidine to Azepane.

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